

Safety, handling, and MSDS for 4-Allyloxybenzaldehyde

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Compound of Interest

Compound Name: 4-Allyloxybenzaldehyde

Cat. No.: B1266427

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An In-depth Technical Guide to **4-Allyloxybenzaldehyde**: Safety, Handling, and MSDS

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and toxicological information for **4-Allyloxybenzaldehyde** (CAS No: 40663-68-1). The information is compiled from various safety data sheets and research articles to ensure researchers, scientists, and drug development professionals can handle this chemical safely and effectively.

Chemical Identification

Identifier	Value
Chemical Name	4-Allyloxybenzaldehyde
Synonyms	p-(Allyloxy)benzaldehyde, 4-(2-propenyl)benzaldehyde, Allyl 4-formylphenyl ether[1][2]
CAS Number	40663-68-1[3][4]
Molecular Formula	C ₁₀ H ₁₀ O ₂ [4]
Molecular Weight	162.18 g/mol [5]
Chemical Structure	(Image of the chemical structure of 4-Allyloxybenzaldehyde)

Hazard Identification

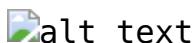
4-Allyloxybenzaldehyde is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1][6]

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][3][6]
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation[1][3][6]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1][6][7]

GHS Label Elements

- Pictogram:



- Signal Word: Warning[3][6]

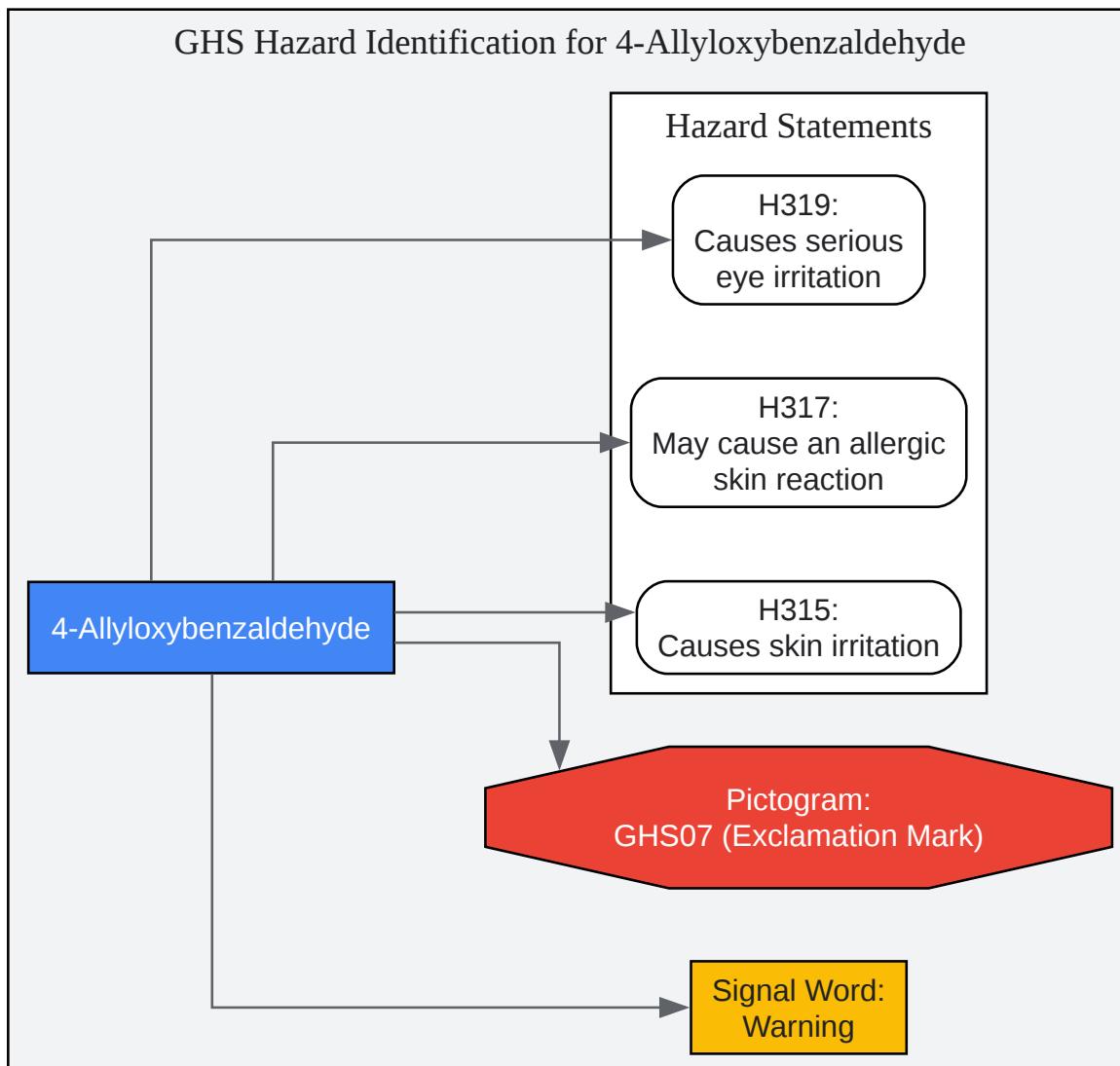
- Hazard Statements:

- H315 - Causes skin irritation.[3]
- H317 - May cause an allergic skin reaction.[7]
- H319 - Causes serious eye irritation.[3]

- Precautionary Statements:

- Prevention: P261, P264, P272, P280[6][8]
- Response: P302+P352, P305+P351+P338, P333+P313, P337+P313, P362+P364[8]

- Disposal: P501[8]



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GHS Hazard Summary

Physical and Chemical Properties

Property	Value	Reference
Appearance	Light yellow, viscous liquid	[5][8]
Odor	No information available	[8]
Boiling Point	150-152 °C @ 18 mmHg	[9]
Density	1.058 g/mL at 25 °C	[9]
Flash Point	>230 °F (>110 °C)	[9]
Solubility	Immiscible in water. Soluble in organic solvents like ethanol and ether.	[9][10]
Refractive Index	n _{20/D} 1.568	[9]

Safety, Handling, and Storage

Adherence to good industrial hygiene and safety practices is crucial when handling **4-Allyloxybenzaldehyde**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[11]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles compliant with EN166 or OSHA's 29 CFR 1910.133 regulations.[3][11]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.[3]

- Skin and Body Protection: Wear a laboratory coat and other protective clothing to prevent skin contact.[3]
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection is not typically required. For large-scale operations or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[3]

Handling Procedures:

- Avoid all contact with skin, eyes, and clothing.[8]
- Do not breathe mist, vapors, or spray.[8]
- Wash hands and any exposed skin thoroughly after handling.[11]
- Contaminated work clothing should not be allowed out of the workplace.[11]
- Keep away from incompatible materials such as strong oxidizing agents.[11]

Storage Conditions:

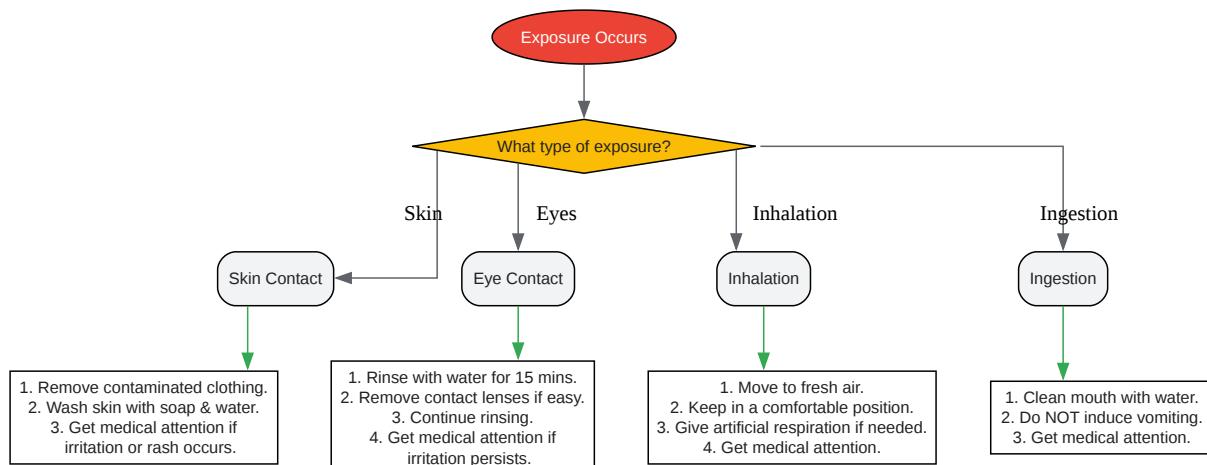
- Store in a cool, dry, and well-ventilated place.[8][9]
- Keep the container tightly closed to prevent exposure to air and moisture.[8][9]
- This chemical is reported to be air-sensitive; handle and store under an inert gas like nitrogen.[9]
- Store away from heat and sources of ignition.[11]

First Aid Measures

Immediate medical attention is recommended in case of significant exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8][11]
Skin Contact	Take off immediately all contaminated clothing. Wash off with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention. Wash contaminated clothing before reuse.[8][11]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.[8][11]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.[8][11]

Note to Physician: Treat symptomatically. May cause an allergic skin reaction.[11]

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First Aid Decision Tree

Accidental Release and Disposal

Spill & Leak Procedures:

- Ensure adequate ventilation.
- Use personal protective equipment as required (see Section 4).
- Absorb the spill with inert absorbent material (e.g., sand, silica gel, universal binder).[11]
- Collect the absorbed material into a suitable, closed container for disposal.[11]
- Prevent the chemical from entering drains or waterways.[9][11]

Disposal:

- Disposal of **4-Allyloxybenzaldehyde** and its containers must be in accordance with all applicable federal, state, and local regulations.
- Dispose of contents/container to an approved waste disposal plant.[\[8\]](#) Do not empty into drains.[\[11\]](#)

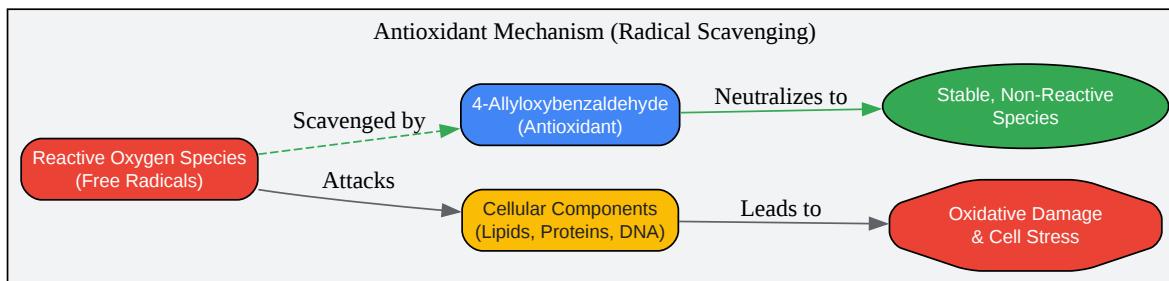
Toxicological Information

Detailed toxicological studies for **4-Allyloxybenzaldehyde** are limited.

- Acute Toxicity: No acute toxicity data is available for this product. The toxicological properties have not been fully investigated.[\[11\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[3\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[3\]](#)
- Respiratory or Skin Sensitization: May cause an allergic skin reaction.[\[6\]](#)[\[7\]](#) Symptoms of an allergic reaction may include rash, itching, swelling, and difficulty breathing.[\[11\]](#)
- Carcinogenicity: There is no information available to indicate that this material is a carcinogen.[\[11\]](#)

Biological Activity and Experimental Protocols

Biological Activity: Research indicates that **4-Allyloxybenzaldehyde** and related structures possess antioxidant properties.[\[5\]](#) They exhibit radical scavenging activity, which is beneficial in combating oxidative stress.[\[5\]](#) The specific biological signaling pathways modulated by this compound are not well-documented in publicly available literature. Its primary role in research is as a versatile intermediate in organic synthesis.[\[5\]](#)



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Conceptual Diagram of Antioxidant Activity

Experimental Protocols:

4-Allyloxybenzaldehyde is a key building block in organic synthesis, notably for producing chalcones, which have diverse biological activities.[\[5\]](#)

Protocol 1: Synthesis of **4-Allyloxybenzaldehyde** via Williamson Ether Synthesis

This protocol describes the allylation of 4-hydroxybenzaldehyde.

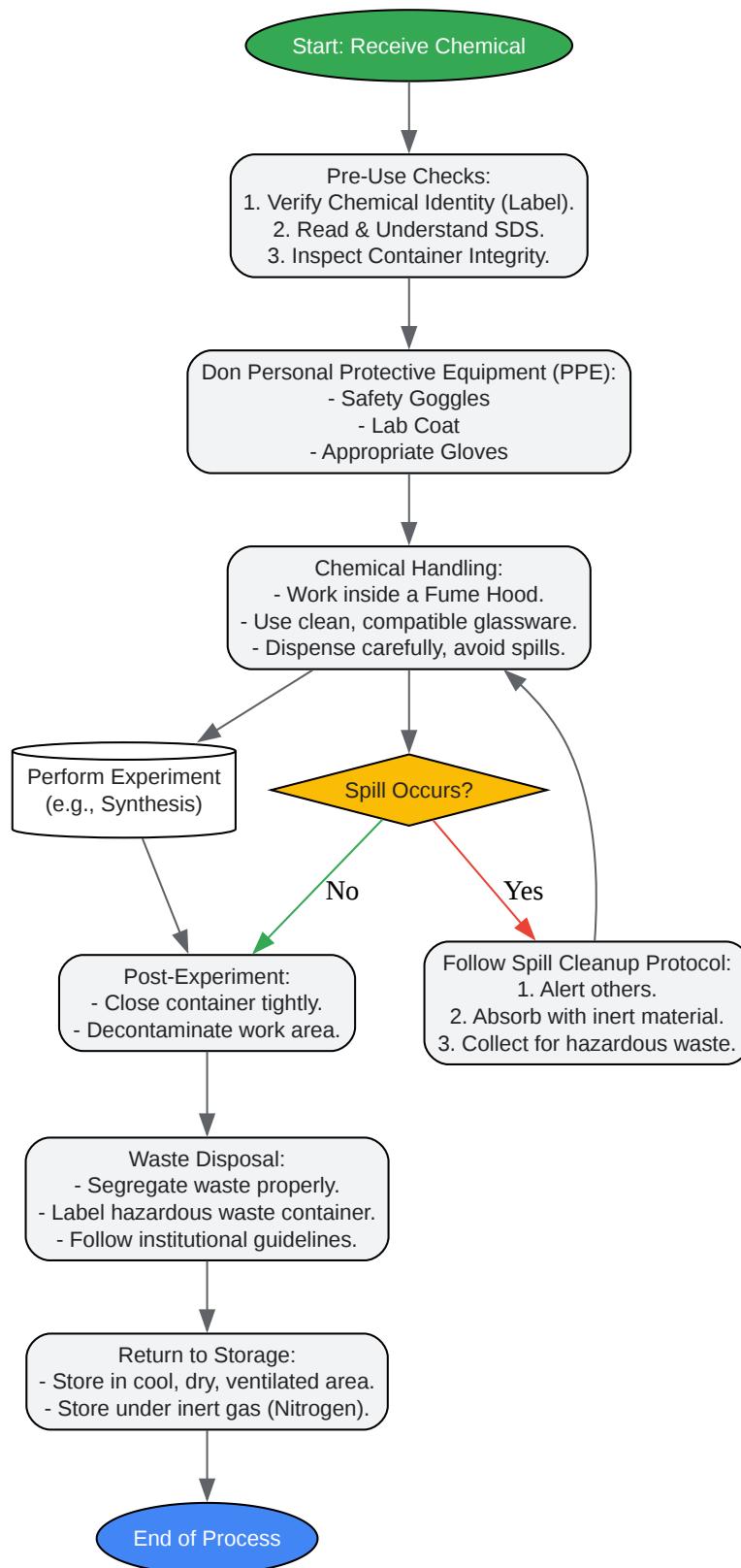
- Materials: 4-hydroxybenzaldehyde, allyl bromide, a base (e.g., potassium carbonate or sodium metal), and a solvent (e.g., acetone or ethanol).[\[6\]](#)[\[11\]](#)
- Procedure:
 - Dissolve 4-hydroxybenzaldehyde (1.0 eq) in the chosen solvent (e.g., ethanol) in a round-bottom flask.[\[6\]](#)
 - Add the base (e.g., sodium metal or 1.5 eq of K_2CO_3) to the solution and stir.[\[6\]](#)[\[11\]](#)
 - Add allyl bromide (1.2 - 3.0 eq) to the reaction mixture.[\[6\]](#)[\[11\]](#)
 - Reflux the mixture for 12-24 hours at the appropriate temperature (e.g., 78 °C for ethanol).[\[6\]](#)[\[11\]](#)

- Monitor the reaction's progress using Thin-Layer Chromatography (TLC).
- Upon completion, cool the mixture. If a solid precipitate (e.g., KBr) has formed, filter it off.
- Remove the solvent under reduced pressure (rotary evaporation).
- The crude product can be purified by extraction and/or column chromatography on silica gel to yield pure **4-Allyloxybenzaldehyde** as a light yellow liquid.[11]

Protocol 2: Synthesis of a Chalcone Derivative using **4-Allyloxybenzaldehyde**

This protocol outlines a general Claisen-Schmidt condensation reaction.[10][12]

- Materials: **4-Allyloxybenzaldehyde**, an appropriate acetophenone derivative, a base catalyst (e.g., NaOH or KOH), and a solvent (e.g., ethanol).[10][13]
- Procedure:
 - Dissolve the acetophenone derivative (1.0 eq) and **4-Allyloxybenzaldehyde** (1.0 eq) in ethanol in a flask.
 - Slowly add an aqueous or ethanolic solution of the base catalyst (e.g., 10% NaOH) to the mixture while stirring.[14]
 - Continue stirring the reaction at room temperature. The reaction may take several hours to overnight. A precipitate (the chalcone product) often forms.[14]
 - Monitor the reaction by TLC.
 - Once complete, isolate the crude product by vacuum filtration.
 - Wash the solid product with cold water or a cold ethanol/water mixture to remove the catalyst and any unreacted starting materials.
 - Purify the crude chalcone by recrystallization from a suitable solvent (e.g., ethanol) to obtain the pure product.[12]

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General Laboratory Workflow for Handling 4-Allyloxybenzaldehyde

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